

Application Note: Preparation of Irsogladine Maleate Stock Solution in DMSO

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Compound of Interest

Compound Name: *Irsogladine maleate*

Cat. No.: *B1672187*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Irsogladine maleate is a gastric mucosal protective agent recognized for its efficacy in treating gastritis and gastric ulcers.[1][2] Its mechanism of action is multifaceted, involving the enhancement of gap junction intercellular communication (GJIC) and the modulation of inflammatory signaling pathways.[3][4] A primary action of irsogladine is the non-selective inhibition of phosphodiesterase (PDE) isozymes, particularly PDE4, which leads to an increase in intracellular cyclic adenosine monophosphate (cAMP).[2][3][5] This elevation in cAMP contributes to the suppression of inflammatory responses, including the inhibition of the NF-κB pathway and a subsequent reduction in pro-inflammatory cytokine production.[3][6][7]

Proper preparation of a stock solution is critical for obtaining reproducible and reliable results in both in vitro and in vivo experimental models. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **irsogladine maleate** due to its high solubility.[5][8] This document provides a detailed protocol for the preparation, storage, and use of **irsogladine maleate** stock solutions.

Physicochemical and Solubility Data

Irsogladine maleate is supplied as a white crystalline solid.[8][9] Accurate preparation of stock solutions requires precise data on its solubility and stability. The following tables summarize key quantitative information.

Table 1: Physicochemical Properties of **Irsogladine Maleate**

Property	Value	Reference
Formal Name	6-(2,5-dichlorophenyl)-1,3,5-triazine-2,4-diamine, 2Z-butenedioate	[8]
Molecular Formula	C ₉ H ₇ Cl ₂ N ₅ • C ₄ H ₄ O ₄	[8]
Formula Weight	372.2 g/mol	[8]
Appearance	Crystalline Solid / White Powder	[8][9]
Purity	≥98%	[8]
Melting Point	~208°C	[9]

Table 2: Solubility and Stability of **Irsogladine Maleate**

Solvent / Condition	Solubility / Stability	Reference
DMSO	~30 mg/mL	[5][8][10]
Dimethylformamide (DMF)	~30 mg/mL	[8][10]
Ethanol	Soluble up to 100 mM	[5]
Aqueous Buffers	Sparingly soluble	[8]
1:3 DMSO:PBS (pH 7.2)	~0.25 mg/mL	[8][10]
Solid Form Storage	≥4 years at -20°C	[5][8]
DMSO Stock Solution Storage	3 months at -80°C or 2 weeks at -20°C	[10]
Aqueous Solution Storage	Not recommended for more than one day	[5][8]

Experimental Protocols

A. Protocol for Preparation of 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **irsogladine maleate** in DMSO. The concentration can be adjusted based on experimental needs, up to the solubility limit of ~30 mg/mL (80.6 mM).

Materials:

- **Irsogladine Maleate** (FW: 372.2 g/mol)
- Anhydrous/spectroscopic grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer and/or sonicator
- Calibrated micropipettes

Procedure:

- Preparation: Allow the vial of **irsogladine maleate** powder and the bottle of DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Weigh out a precise amount of **irsogladine maleate** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM solution, weigh out 3.722 mg.
 - Calculation: $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{FW (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 372.2 \text{ g/mol} = 0.003722 \text{ g} = 3.722 \text{ mg}$
- Dissolution: Add the calculated volume of DMSO to the vial containing the powder. In this example, add 1 mL of DMSO.
- Mixing: Cap the vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming or brief sonication in a water bath can be used to aid dissolution if necessary. Ensure the solution is clear and free of particulates.

- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to 2 weeks) or at -80°C for long-term storage (up to 3 months).[10]

B. Protocol for Preparation of Working Solution

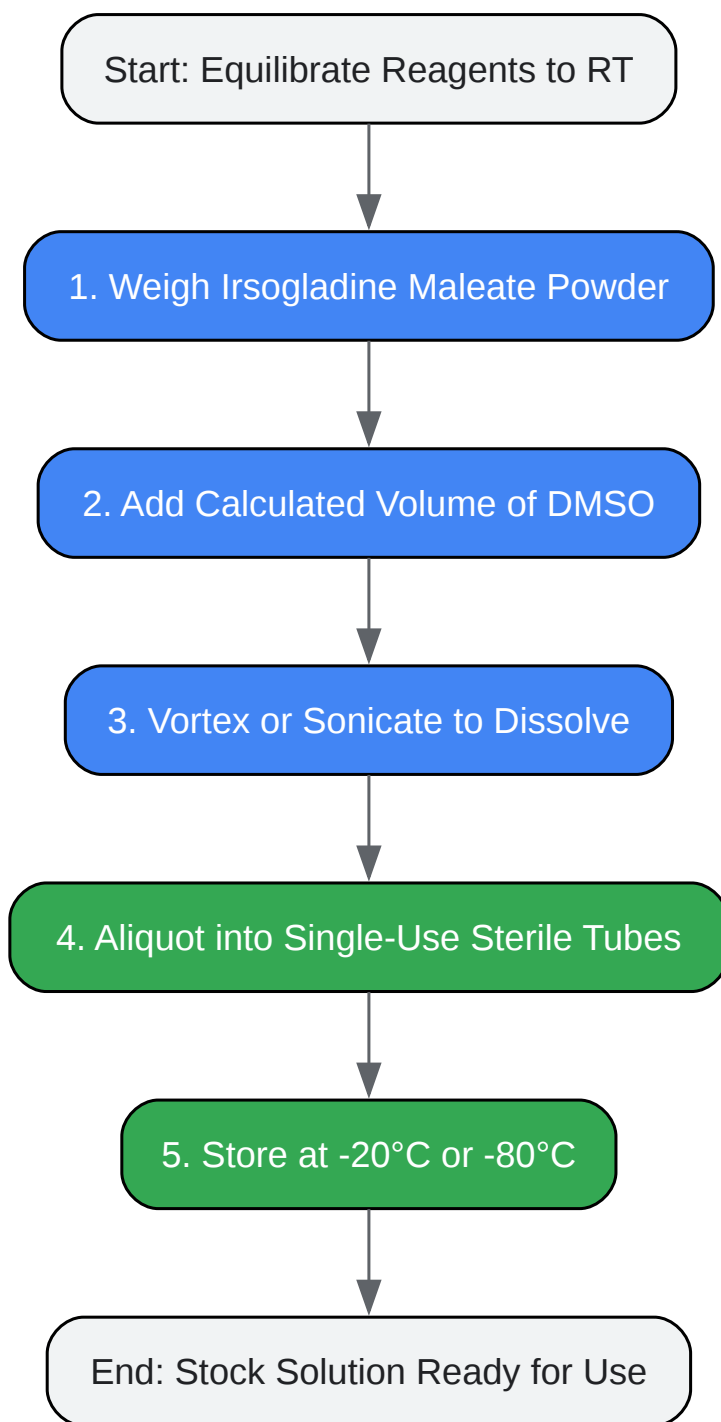
For cell-based assays, the high-concentration DMSO stock must be diluted into an aqueous buffer or cell culture medium.

Procedure:

- Thaw a single aliquot of the DMSO stock solution at room temperature.
- Calculate the volume of stock solution needed to achieve the final desired concentration in your experimental medium.
 - Example: To prepare 1 mL of a 100 µM working solution from a 10 mM stock, you would perform a 1:100 dilution.
 - Use the formula: $C_1V_1 = C_2V_2$
 - $(10,000\text{ }\mu\text{M})(V_1) = (100\text{ }\mu\text{M})(1000\text{ }\mu\text{L}) \rightarrow V_1 = 10\text{ }\mu\text{L}$
- Add 10 µL of the 10 mM stock solution to 990 µL of the desired aqueous buffer or cell culture medium.
- Mix immediately and thoroughly by gentle pipetting or inversion.
- Important: Due to the low aqueous stability of **irsogladine maleate**, working solutions should be prepared fresh immediately before use and should not be stored for more than one day.
[5][8]

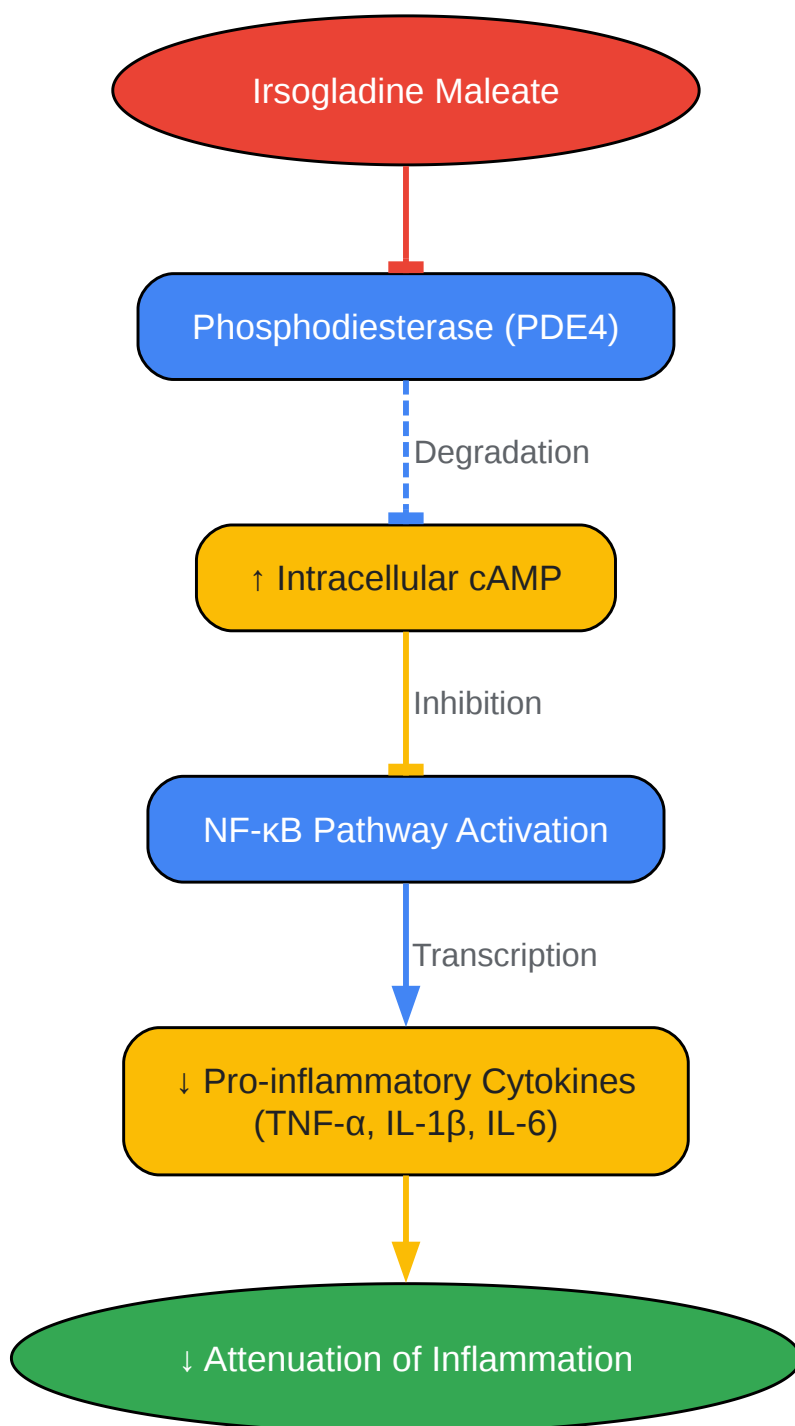
Visualizations

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **Irsogladine Maleate** stock solution.

Simplified Signaling Pathway of **Irsogladine Maleate**[Click to download full resolution via product page](#)

Caption: **Irsogladine maleate** anti-inflammatory signaling pathway.

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